

Application Notes and Protocols for Pigment Red 22 in Printing Inks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment red 22*

Cat. No.: *B021831*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of C.I. **Pigment Red 22** (PR 22), a synthetic monoazo pigment, and its application in printing inks. This document includes its key properties, formulation guidelines, and detailed experimental protocols for performance evaluation.

Introduction to Pigment Red 22

Pigment Red 22, with the C.I. name 12315, is a β -naphthol pigment known for its yellowish-red to medium bluish-red shade.^[1] It offers excellent color strength, cost-effectiveness, and has a long history of use in the printing ink industry.^[1] PR 22 exhibits good alkali and soap resistance, making it a suitable candidate for applications where such properties are required.^{[1][2][3]} It is commonly used in a variety of printing inks, including those that are water-based, solvent-based, and nitrocellulose (NC)-based, as well as in offset and packaging inks.^{[1][2][4]}

Key Properties of Pigment Red 22

The performance of **Pigment Red 22** in printing inks is dictated by its inherent chemical and physical properties. It is a yellowish-red powder that is insoluble in water.^{[5][6]} A summary of its key quantitative properties is presented in the table below.

Property	Value
C.I. Name	Pigment Red 22
C.I. Number	12315
CAS Number	6448-95-9
Molecular Formula	C ₂₄ H ₁₈ N ₄ O ₄
Molecular Weight	426.42 g/mol
Density	1.34 - 1.5 g/cm ³
Oil Absorption	40-55 g/100g
Heat Resistance	140 - 150 °C
Light Fastness (BWS)	5 - 6
Water Resistance	4 - 5
Oil Resistance	2 - 3
Acid Resistance	3 - 4
Alkali Resistance	3 - 4
Alcohol Resistance	4

Note: Fastness properties are rated on a scale of 1 to 5 or 1 to 8 (for lightfastness), where a higher number indicates better performance.

Application in Printing Inks

Pigment Red 22 is a versatile pigment utilized in various printing processes due to its favorable characteristics. Its strong, clean red shade is in high demand for packaging and consumer goods.[\[3\]](#)

- Water-Based Inks: Recommended for use in water-based inks, including flexographic inks. Its good alkali resistance is beneficial in these formulations.[\[1\]](#)

- Solvent-Based Inks: Also suitable for solvent-based inks, particularly NC-type inks used in gravure printing.[2][4]
- Offset Inks: Can be incorporated into offset printing inks.[4]
- Packaging and Publication Inks: Widely applied in printing inks for packaging and publications.[1][3]

The selection of **Pigment Red 22** for a specific ink system is dependent on the required performance properties, such as lightfastness, chemical resistance, and the desired color strength.

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **Pigment Red 22** in a printing ink formulation.

Preparation of a Water-Based Ink Formulation

This protocol describes a general procedure for preparing a lab-scale batch of water-based printing ink.

Materials and Equipment:

- **Pigment Red 22**
- Acrylic resin emulsion (binder)
- Water (solvent)
- Defoamer
- Wetting and dispersing agent
- pH adjuster (e.g., ammonia)
- High-speed disperser with a Cowles blade
- Laboratory balance

- Beakers and other standard laboratory glassware

Procedure:

- In a beaker, combine the water, wetting and dispersing agent, and defoamer.
- While stirring at low speed with the high-speed disperser, slowly add the **Pigment Red 22** powder to the mixture.
- Once the pigment is wetted, increase the dispersion speed to achieve a vortex.
- Disperse the mixture for 30-60 minutes, or until the desired particle size is achieved. Monitor the temperature to ensure it does not exceed 50°C.
- Reduce the stirring speed and add the acrylic resin emulsion.
- Adjust the pH of the ink to the desired range (typically 8.0-9.0 for water-based inks) using the pH adjuster.
- Continue mixing at a low speed for another 15 minutes to ensure homogeneity.
- Filter the ink to remove any undispersed particles.

Rheological Measurements

Rheological properties are critical for the printability of an ink. These can be measured using a rotational rheometer.

Equipment:

- Rotational rheometer with cone-and-plate or parallel-plate geometry

Procedure:

- Calibrate the rheometer according to the manufacturer's instructions.
- Place a sample of the ink onto the lower plate of the rheometer.
- Bring the upper plate down to the specified gap setting.

- Allow the sample to equilibrate to the test temperature (e.g., 25°C).
- Perform a shear rate sweep to determine the viscosity profile of the ink. A typical range would be from 0.1 to 1000 s⁻¹.
- Data can be fitted to rheological models such as the Herschel-Bulkley model to determine properties like yield stress.
- Oscillatory measurements (amplitude and frequency sweeps) can be performed to evaluate the viscoelastic properties (storage modulus G' and loss modulus G'').

Assessment of Color Strength and Gloss

Equipment:

- Spectrophotometer
- Glossmeter
- Ink proofer or drawdown bar

Procedure:

- Prepare a drawdown of the ink on a standardized substrate (e.g., coated paper) using an ink proofer or drawdown bar to ensure a uniform film thickness.
- Allow the ink to dry completely.
- Measure the CIELAB color values (L, a, b*) of the printed sample using a spectrophotometer. The color strength can be compared to a standard.
- Measure the gloss of the printed surface at a specified angle (e.g., 60°) using a glossmeter.

Evaluation of Lightfastness

This protocol is based on ASTM D3424, which outlines standard test methods for evaluating the relative lightfastness of printed matter.

Equipment:

- Xenon-arc weathering apparatus
- Blue Wool Scale standards

Procedure:

- Prepare printed samples of the ink on the desired substrate.
- Mount the samples in the xenon-arc apparatus alongside the Blue Wool Scale standards.
- Expose the samples to a controlled light source that simulates daylight behind window glass (Test Method 3 of ASTM D3424).
- Periodically evaluate the color change of the samples and compare the fading to that of the Blue Wool standards.
- The lightfastness is rated on the Blue Wool Scale from 1 (very poor) to 8 (excellent), based on which standard shows a similar degree of fading.

Evaluation of Chemical Resistance

This protocol is based on ASTM F2250, a standard practice for evaluating the chemical resistance of printed inks.

Materials and Equipment:

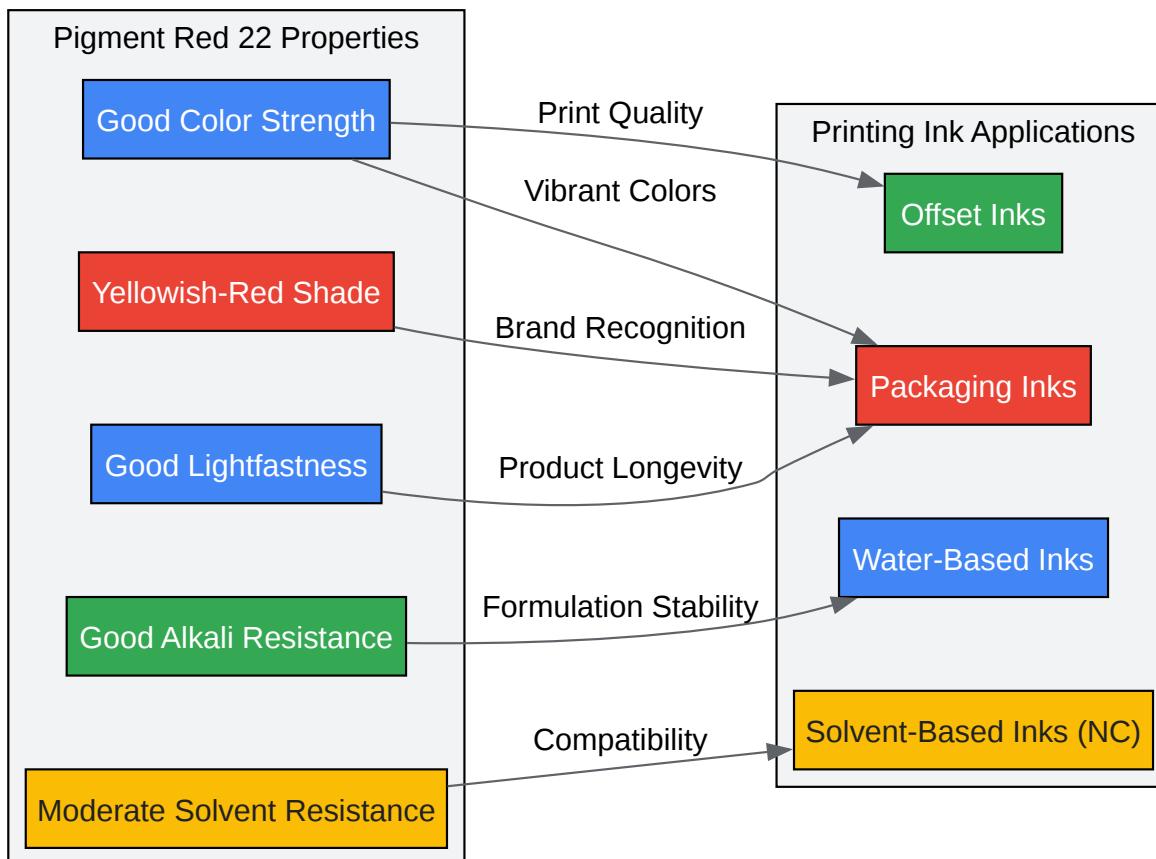
- Printed ink samples
- Test chemicals (e.g., water, ethanol, isopropanol, dilute acid, dilute alkali)
- Cotton swabs or pads
- Timer

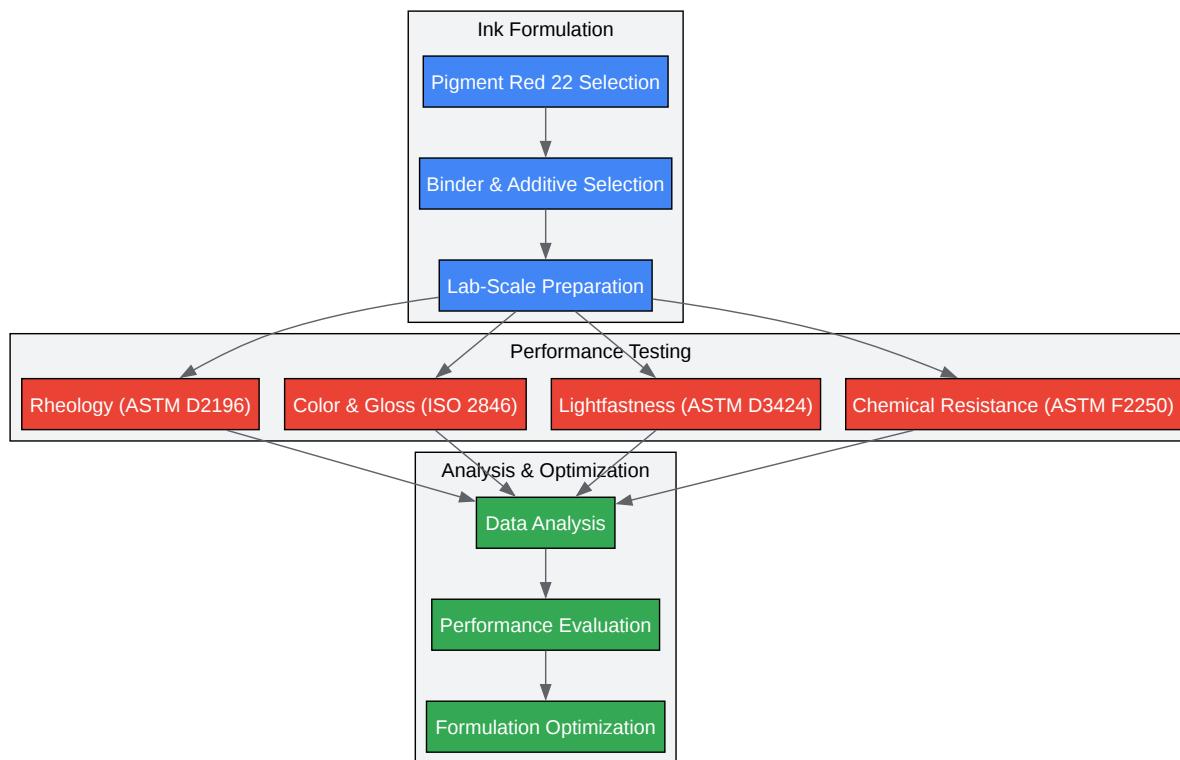
Procedure:

- Apply a small amount of the test chemical to a cotton swab.

- Rub the printed surface with the saturated swab for a specified number of rubs (e.g., 10 double rubs) with a consistent pressure.
- Visually assess the printed sample for any signs of degradation, such as color transfer to the swab, smudging, or loss of adhesion.
- Rate the resistance on a scale (e.g., 1 to 5, where 5 is excellent resistance with no visible change).
- Repeat the test for each chemical to be evaluated.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kelid1.ir [kelid1.ir]
- 2. store.astm.org [store.astm.org]
- 3. Standard - Standard Test Method for Oil Absorption of Pigments by Spatula Rub-out ASTM D281 - Swedish Institute for Standards, SIS [sis.se]
- 4. standards.iteh.ai [standards.iteh.ai]
- 5. store.astm.org [store.astm.org]
- 6. Several important Printing ink test items in ISO standards [en1.nbchao.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Pigment Red 22 in Printing Inks]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b021831#application-of-pigment-red-22-in-printing-inks]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com